

health and safety information for ethyl isothiocyanate

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Compound of Interest

Compound Name: Ethyl isothiocyanate

Cat. No.: B146924

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An In-Depth Technical Guide to the Health and Safety of **Ethyl Isothiocyanate**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the health and safety profile of chemical reagents is paramount. This guide provides in-depth technical information on **ethyl isothiocyanate** (CAS No. 542-85-8), a versatile laboratory chemical and pharmaceutical intermediate.^{[1][2]} Adherence to rigorous safety protocols is essential due to its hazardous properties.

Section 1: Hazard Identification and Classification

Ethyl isothiocyanate is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] It is a flammable, toxic, and corrosive compound that requires careful handling to prevent exposure and adverse health effects.^{[1][3][4]}

1.1 GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor.[5][6]	Danger
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[5]	Danger
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[5]	Danger
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage.[5][6]	Danger
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[5]	Danger
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[6]	Danger
Skin Sensitization	1	H317: May cause an allergic skin reaction.[5]	Warning
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[5][6]	Warning

1.2 NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a substance.

Category	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
Flammability (Red)	3	Can be ignited under almost all ambient temperature conditions.
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special (White)	-	No special hazards indicated.

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl isothiocyanate** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ NS	[1][5]
Molecular Weight	87.14 g/mol	[1][7]
Appearance	Clear, colorless to yellow liquid	[1][2][7]
Odor	Pungent, rotten-egg or mustard-like	[1][2][7]
Melting Point	-6 °C / 21.2 °F	[1]
Boiling Point	130 - 132 °C / 266 - 269.6 °F @ 760 mmHg	[1]
Flash Point	24 - 32 °C / 75.2 - 89.6 °F (closed cup)	[1][6][7]
Specific Gravity / Density	0.995 - 0.997 g/mL at 25 °C	[1][6][8]
Vapor Pressure	13 hPa @ 23 °C	[1]
Vapor Density	3.00 (Air = 1)	[1]
Refractive Index	n _{20/D} 1.512	[6]
Solubility	Slightly soluble in water; soluble in alcohol and organic solvents.[4][7]	[4][7]

Section 3: Toxicology Information

Ethyl isothiocyanate is toxic by ingestion, inhalation, and dermal contact.[1][3] It is extremely destructive to the tissues of mucous membranes and the upper respiratory tract.

3.1 Routes of Exposure and Health Effects

Exposure Route	Health Effects	Source(s)
Inhalation	Causes respiratory tract irritation.[3] May lead to burning sensations, coughing, and potentially fatal pulmonary edema.[3] Can cause sensitization, resulting in asthma-like symptoms upon re-exposure.[3][9]	[3][9]
Skin Contact	Causes severe skin burns and irritation.[1][3] It is readily absorbed through the skin.[10] May cause skin sensitization, an allergic reaction that becomes evident upon re-exposure.[3][11]	[1][3][10][11]
Eye Contact	Causes severe eye damage, including irritation, conjunctivitis, and potential corneal damage.[1][3]	[1][3]
Ingestion	Toxic if swallowed.[1] May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3] Ingestion of large amounts can lead to central nervous system depression and may cause liver and kidney damage.[3]	[1][3]

3.2 Carcinogenicity

Ethyl isothiocyanate is not listed as a carcinogen by the ACGIH, IARC, NTP, or California Proposition 65.[3]

Section 4: Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **ethyl isothiocyanate**.

4.1 Engineering Controls

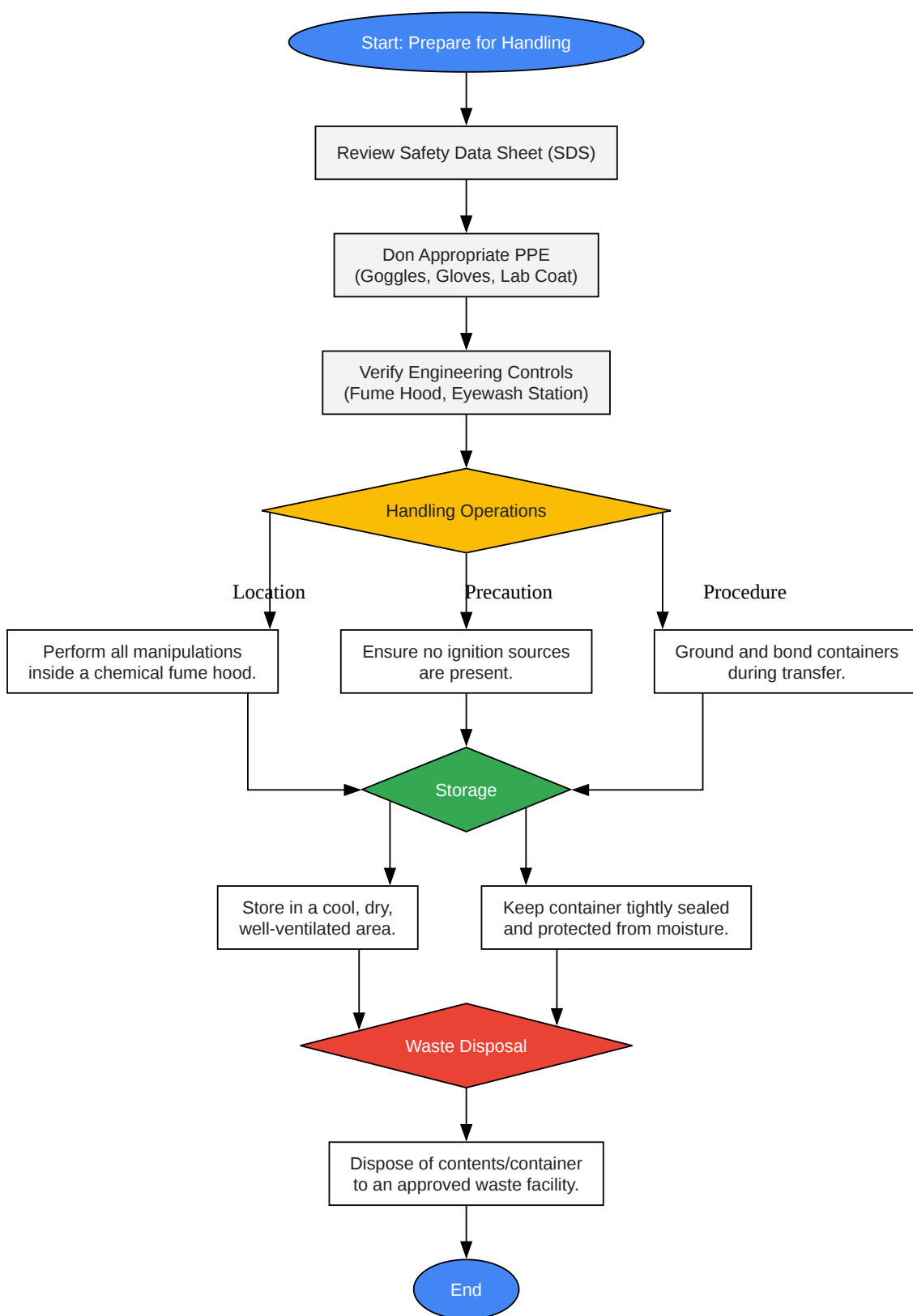
- All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[9\]](#)
- Facilities must be equipped with readily accessible eyewash stations and safety showers.[\[3\]](#)
[\[9\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition.[\[1\]](#)

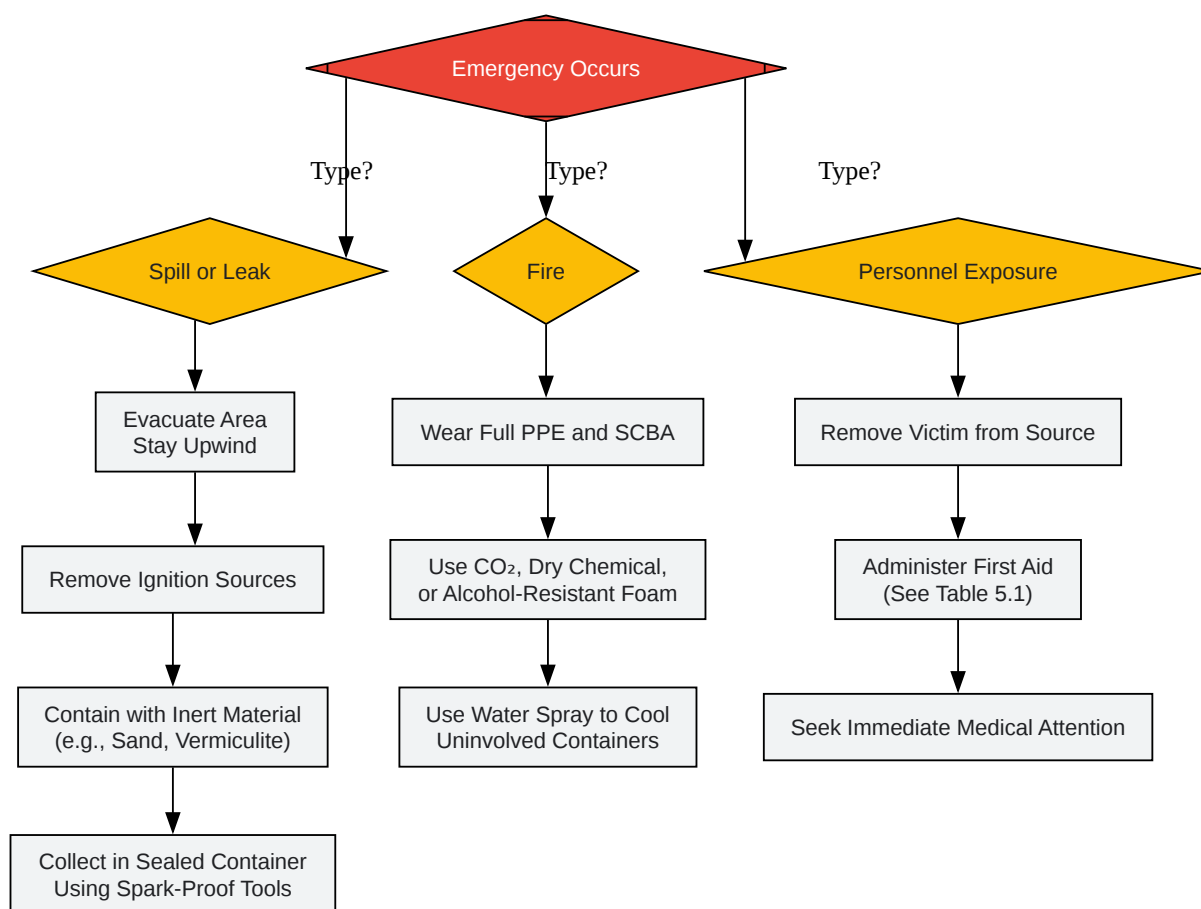
4.2 Personal Protective Equipment (PPE)

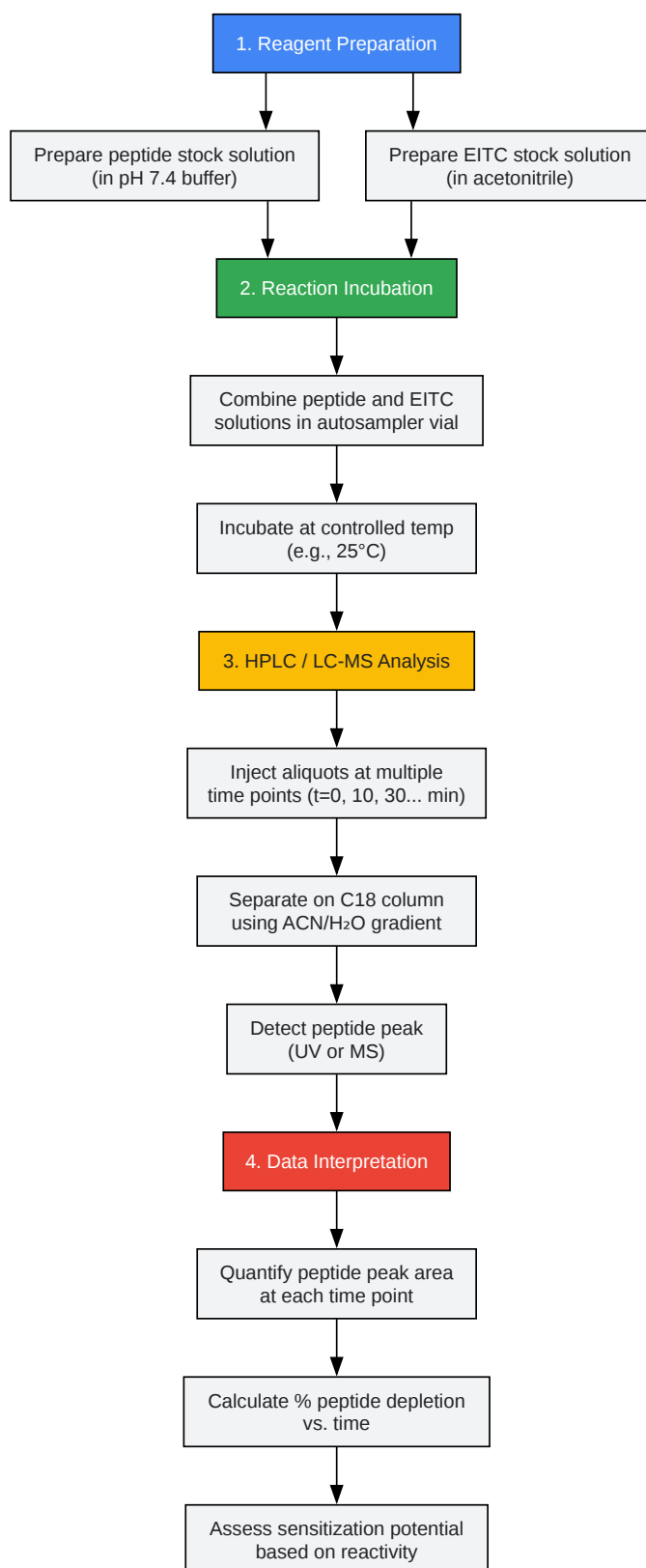
PPE Category	Specification	Source(s)
Eye/Face Protection	Wear appropriate chemical safety goggles or a face shield as described by OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [9]	[1] [9]
Skin Protection	Wear appropriate protective gloves (e.g., Fluorinated rubber, Nitrile rubber for splash contact) and impervious clothing or apron to prevent skin exposure. [9]	[9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter (e.g., Type ABEK). [1]	[1]

4.3 Safe Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.^[3] Do not breathe vapors or mists.^[1] Ground and bond containers when transferring material to prevent static discharge.^[3] Use only non-sparking tools.^[1]^[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[1] Store in a flammables area, away from heat, sparks, open flames, and other ignition sources.^[1]^[3] The material is moisture-sensitive and should be protected from water and moist air.^[1]^[3]







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